

TMX-4116 Stability and Storage: A Technical Guide

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Compound of Interest

Compound Name: TMX-4116

Cat. No.: B10830143

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and proper storage of **TMX-4116**, a potent casein kinase 1 α (CK1 α) degrader. Adherence to these guidelines is crucial for ensuring the compound's efficacy and obtaining reliable experimental results.

Storage Conditions and Stability Data

Proper storage of **TMX-4116** is critical to prevent its degradation and maintain its biological activity. The stability of the compound varies depending on whether it is in solid form or in solution.

Recommended Storage Conditions:

Form	Storage Temperature	Shelf Life
Solid (Powder)	-20°C	3 years[1][2]
	4°C	2 years[2]
In Solvent	-80°C	6 months[3][4]
	-20°C	1 month[3][4][5]

It is important to note that while **TMX-4116** is shipped at ambient temperature as a non-hazardous chemical and is stable for a few weeks during ordinary shipping, long-term storage should strictly follow the recommended temperatures.[6][7]

Experimental Protocols & Handling

Consistent and reliable experimental outcomes depend on the correct preparation and handling of **TMX-4116** solutions.

Preparing Stock Solutions:

To prepare a stock solution, it is recommended to use dimethyl sulfoxide (DMSO).[1] The solubility in DMSO is 100 mg/mL (256.79 mM).[1][2] If the compound does not dissolve readily, gentle warming to 37°C or sonication can be employed to aid dissolution.[4]

Best Practices for Handling Solutions:

- Aliquoting: Once a stock solution is prepared, it is highly recommended to store it in single-use aliquots in tightly sealed vials.[4][5] This practice minimizes contamination and prevents degradation that can be caused by repeated freeze-thaw cycles.[4]
- Fresh is Best: For in vivo experiments, it is advisable to prepare the working solution freshly and use it on the same day to ensure maximum potency.[3]
- Avoid Repeated Freeze-Thaw: Repeatedly freezing and thawing a stock solution can lead to the degradation of the compound and should be avoided.[4]

Troubleshooting Guide & FAQs

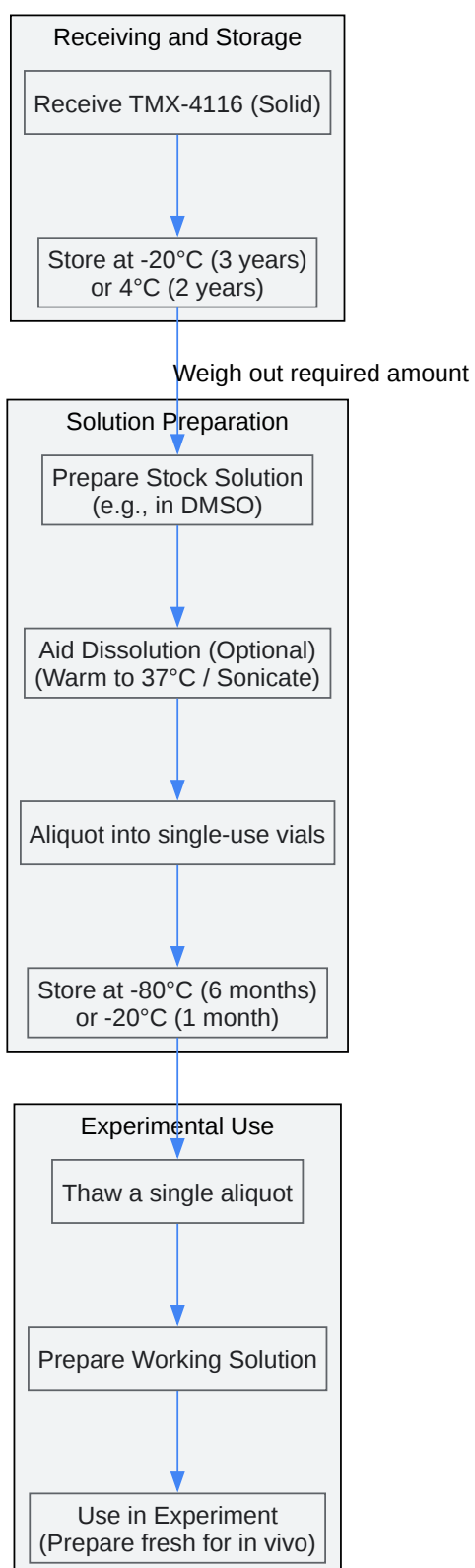
This section addresses common questions and potential issues related to the stability and storage of **TMX-4116**.

Frequently Asked Questions (FAQs):

- Q1: My **TMX-4116** powder was left at room temperature for a day. Is it still usable?
 - A1: Yes, **TMX-4116** is stable at ambient temperature for short periods, such as during shipping.[6][7] However, for long-term storage, it is crucial to adhere to the recommended temperature of -20°C or 4°C to ensure its stability for up to 3 or 2 years, respectively.[1][2]
- Q2: I am seeing precipitation in my stock solution after thawing. What should I do?
 - A2: If you observe precipitation, you can try gently warming the vial to 37°C and using an ultrasonic bath to help redissolve the compound.[4] To prevent this, ensure the compound is fully dissolved when preparing the stock solution and consider storing it in smaller aliquots to minimize the need for repeated warming.
- Q3: How long can I store my working solution at 4°C?
 - A3: It is recommended to use freshly prepared working solutions, especially for in vivo studies.[3] Storing diluted working solutions for extended periods is not advised as the stability at lower concentrations has not been fully characterized.
- Q4: Can I use a solvent other than DMSO to prepare my stock solution?
 - A4: While DMSO is the recommended solvent due to its high solubilizing capacity for **TMX-4116**,[1][2] other solvents may be used depending on the specific experimental requirements. However, solubility and stability in other solvents should be independently verified. For in vivo studies, specific formulations with PEG300, Tween-80, and saline, or with SBE-β-CD in saline, or corn oil have been described.[1]

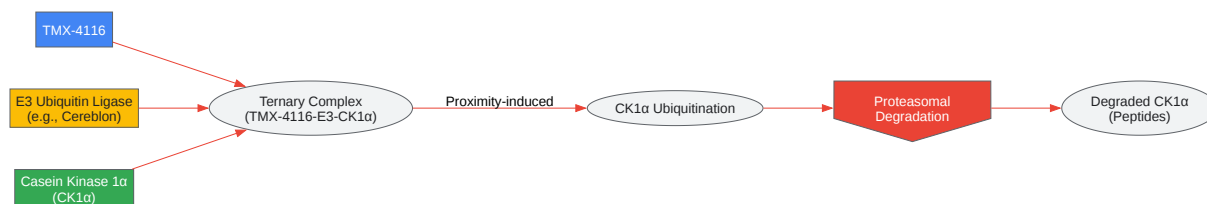
Visual Guides and Workflows

To further assist researchers, the following diagrams illustrate key processes and pathways related to **TMX-4116**.



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Recommended workflow for handling and storing **TMX-4116**.



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- To cite this document: BenchChem. [TMX-4116 Stability and Storage: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10830143/docs#tmx-4116-stability-and-storage-a-technical-guide\]](https://www.benchchem.com/product/b10830143/docs#tmx-4116-stability-and-storage-a-technical-guide)

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